

Essential Safety and Logistics for Handling Tiagabine Hydrochloride Hydrate

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Compound of Interest

Compound Name: *Tiagabine hydrochloride hydrate*

Cat. No.: *B1428589*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Tiagabine hydrochloride hydrate**, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

Tiagabine hydrochloride hydrate is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1] It is also very toxic to aquatic life with long-lasting effects.[1] Due to inconsistencies across different safety data sheets, a cautious approach to personal protective equipment (PPE) is recommended to ensure maximum protection.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if working with the powder outside of a ventilated enclosure or if dust is generated.
Hand Protection	Wash hands thoroughly with soap and water after handling. [2] [3]

Operational Plan for Safe Handling

A systematic approach to handling **Tiagabine hydrochloride hydrate** from receipt to use is critical for safety and maintaining compound integrity.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name, hazard warnings, and supplier information.
- Ensure the Safety Data Sheet (SDS) is accessible.

2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- For long-term stability and to maintain product quality, refrigeration at -20°C is recommended.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

3. Preparation for Use (Weighing and Dissolving):

- Handle the solid form in a chemical fume hood or other ventilated enclosure to minimize inhalation of dust.
- Use appropriate tools (e.g., spatulas) for transferring the powder.
- Avoid the formation of dust during handling.[\[4\]](#)
- When preparing solutions, add the solid to the solvent slowly. **Tiagabine hydrochloride hydrate** is soluble in organic solvents like ethanol, DMSO, and dimethyl formamide (approximately 30 mg/mL), and in water (20.6 mg/mL).[\[3\]](#)

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste materials, including empty containers, contaminated PPE, and unused product, in designated and clearly labeled hazardous waste containers.

2. Disposal Procedure:

- Dispose of waste in accordance with all applicable local, regional, national, and international regulations.[\[2\]](#)
- Do not allow the substance to enter sewers or surface and ground water.[\[1\]](#)
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Quantitative Data Summary

The following table summarizes key quantitative data for **Tiagabine hydrochloride hydrate**.

Property	Value	Source
Melting Point	192 °C / 377.6 °F	[4]
Solubility in Ethanol, DMSO, Dimethyl Formamide	~30 mg/mL	[3]
Solubility in Water	20.6 mg/mL	
Solubility in DMSO	41.2 mg/mL	
GAT-1 Inhibition (IC ₅₀)	49 nM	[3]

First Aid Measures

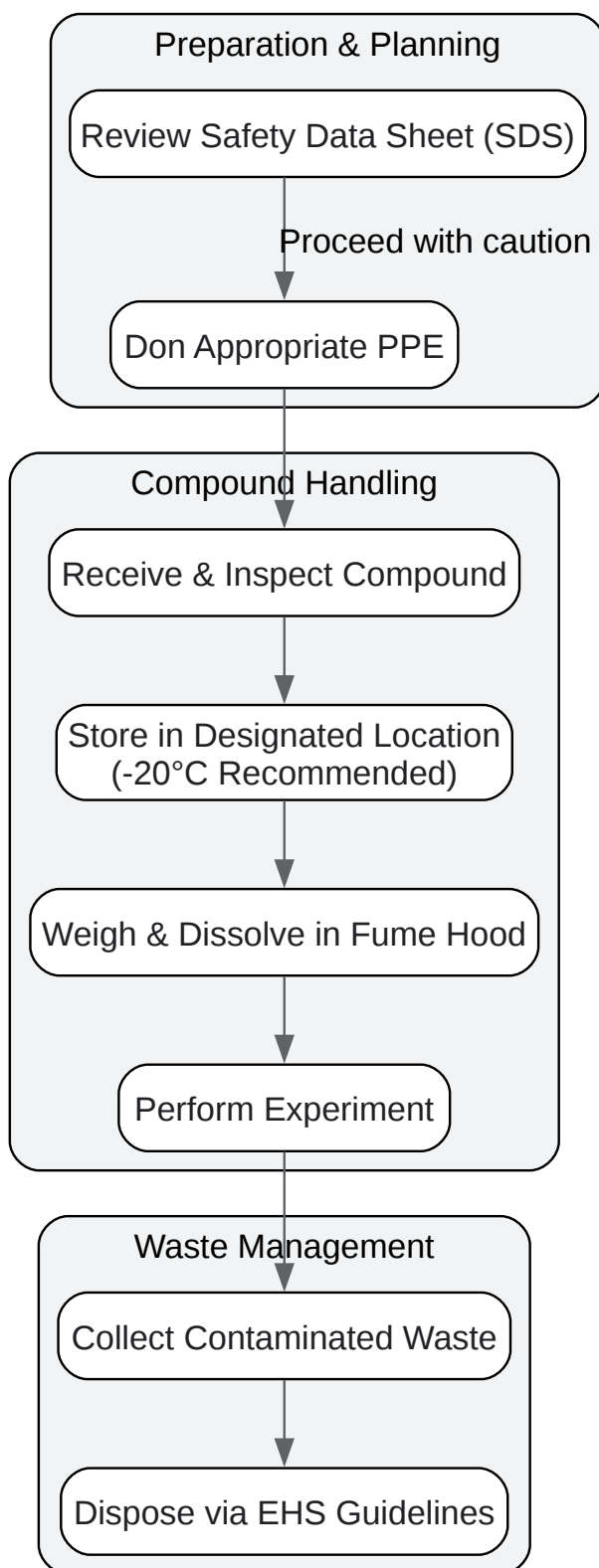
In the event of exposure, follow these first aid procedures and seek medical attention.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]
- In Case of Skin Contact: Immediately wash with plenty of soap and water.[2] Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If Inhaled: Move the person into fresh air and keep at rest in a position comfortable for breathing.[2]

Always show the safety data sheet to the medical personnel in attendance.[5][6]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for the safe handling of **Tiagabine hydrochloride hydrate** in a laboratory setting.



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Safe handling workflow for **Tiagabine hydrochloride hydrate**.

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